

# Physical properties of 3-Ethoxythiophenol (boiling point, density)

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## Compound of Interest

Compound Name: 3-Ethoxythiophenol

Cat. No.: B1585842

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An In-depth Technical Guide to the Physical Properties of **3-Ethoxythiophenol**

## Introduction

**3-Ethoxythiophenol** is an organosulfur compound that presents as a colorless liquid with a characteristic stench.<sup>[1]</sup> As a derivative of thiophenol, it is of interest to researchers and professionals in drug development and chemical synthesis due to the versatile reactivity of its thiol group. A thorough understanding of its physical properties, such as boiling point and density, is fundamental for its safe handling, application in synthetic protocols, and for the design of processes in which it is a component. This guide provides a detailed overview of these key physical characteristics and outlines the experimental procedures for their determination.

## Core Physical Properties

The boiling point and density are critical physical constants that provide insight into the intermolecular forces and the purity of a substance. For **3-Ethoxythiophenol**, these properties are essential for purification processes like distillation and for calculating mass-to-volume relationships in reaction setups.

## Data Summary

The experimentally determined physical properties of **3-Ethoxythiophenol** are summarized in the table below.

Physical Property	Value	Conditions
Boiling Point	238 - 239 °C	Standard atmospheric pressure
Density	1.096 g/cm <sup>3</sup>	at 25 °C

Data sourced from the Safety Data Sheet for **3-Ethoxythiophenol**.[\[1\]](#)

## Experimental Determination of Physical Properties

Accurate measurement of boiling point and density is crucial for the verification of a substance's identity and purity. The following sections detail the methodologies for these determinations, grounded in established laboratory practices.

### Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[\[2\]](#) Distillation is a common method for both purifying liquids and determining their boiling points.[\[3\]](#)

- **Apparatus Setup:** Assemble a simple distillation apparatus in a fume hood due to the compound's stench and potential hazards.[\[1\]](#)[\[4\]](#) This includes a round-bottom flask, a condenser, a thermometer, and a receiving flask. Ensure all glassware is dry.
- **Sample Preparation:** Place approximately 10-15 mL of **3-Ethoxythiophenol** into the round-bottom flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Thermometer Placement:** Position the thermometer so that the top of the bulb is level with the bottom of the side arm of the distillation head. This ensures an accurate reading of the vapor temperature as it passes into the condenser.
- **Heating:** Gently heat the flask. As the liquid boils, the vapor will rise and condense in the condenser.
- **Data Collection:** Record the temperature at which a steady stream of distillate is collected. This stable temperature is the boiling point of the liquid.[\[4\]](#)

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.<sup>[1]</sup> Handle the compound in a well-ventilated area.<sup>[1]</sup>

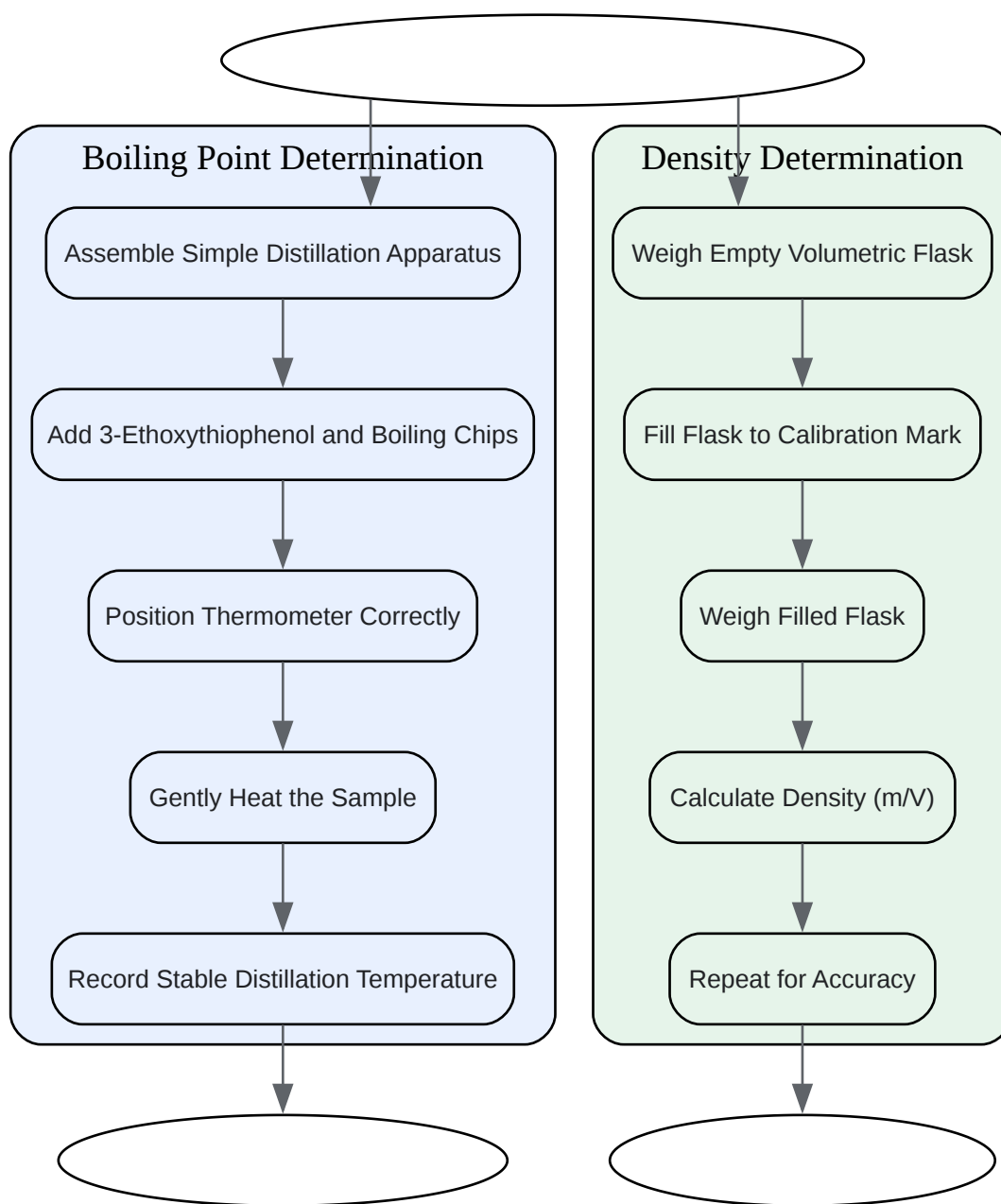
## Density Determination

Density is a measure of mass per unit volume and is a characteristic property of a substance. A straightforward and accurate method for determining the density of a liquid is by measuring the mass of a known volume.<sup>[5]</sup>

- Mass of Empty Container: Using an analytical balance, accurately measure the mass of a clean, dry volumetric flask or pycnometer.
- Volume of Liquid: Carefully fill the container to the calibration mark with **3-Ethoxythiophenol**. Ensure the liquid level is read at the bottom of the meniscus.
- Mass of Filled Container: Measure the mass of the container with the liquid.
- Calculation: Calculate the density using the formula:  $\text{Density} = (\text{Mass of Filled Container} - \text{Mass of Empty Container}) / \text{Volume of Liquid}$ <sup>[5]</sup>
- Temperature Control: Record the ambient temperature as density is temperature-dependent. For high accuracy, perform the measurement in a temperature-controlled water bath.
- Repeatability: Repeat the measurement at least three times and calculate the average to ensure precision and accuracy.<sup>[5][6]</sup>

## Experimental Workflow Visualization

The following diagram illustrates the logical flow of the experimental procedures for determining the boiling point and density of **3-Ethoxythiophenol**.



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Caption: Experimental workflows for boiling point and density determination.

## Conclusion

The physical properties of **3-Ethoxythiophenol**, namely its boiling point of 238-239 °C and density of 1.096 g/cm<sup>3</sup> at 25 °C, are foundational data for its use in research and development. [1] The experimental protocols outlined in this guide provide a framework for the accurate and safe determination of these properties. Adherence to these methodologies ensures the

generation of reliable data, which is paramount for the successful application of this chemical compound in various scientific endeavors.

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